

4-Chloro-3-methylbenzoic acid safety and hazards information

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Compound of Interest

Compound Name: 4-Chloro-3-methylbenzoic acid

Cat. No.: B154735

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An In-depth Technical Guide to the Safety and Hazards of **4-Chloro-3-methylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Contextualizing 4-Chloro-3-methylbenzoic Acid

4-Chloro-3-methylbenzoic acid (CAS No. 7697-29-2) is a substituted aromatic carboxylic acid that serves as a critical intermediate in various fields of chemical synthesis.^[1] Its molecular structure, featuring both a chloro and a methyl group on the benzoic acid backbone, imparts specific reactivity that makes it a valuable building block.^[1] In the pharmaceutical sector, it is an intermediate in the synthesis of anti-inflammatory and analgesic agents.^[1] Its utility extends to the agrochemical industry for the formulation of herbicides and fungicides and to material science for creating specialty polymers and liquid crystals.^{[1][2]}

Given its prevalence in research and development, a thorough understanding of its safety profile and associated hazards is not merely a regulatory formality but a cornerstone of responsible laboratory practice. This guide provides an in-depth analysis of its hazard profile, handling protocols, and emergency procedures, grounded in authoritative safety data.

Chemical & Physical Identity

A precise understanding of a compound's physical and chemical properties is fundamental to its safe handling and use in experimental design. These properties dictate storage conditions,

potential reactivity, and appropriate emergency responses.

Property	Value	Source
CAS Number	7697-29-2	[1][3]
Molecular Formula	C ₈ H ₇ ClO ₂	[1][2][3]
Molecular Weight	170.59 g/mol	[1][3]
Appearance	White, reddish, or light yellow crystalline powder	[1][2]
Melting Point	214-220 °C	[1]
Boiling Point	299 °C at 760 mmHg	[2]
Flash Point	134.6 °C	[2]
Density	1.31 g/cm ³	[2]
pKa	4.04 ± 0.10 (Predicted)	[2]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2]

GHS Hazard Identification and Classification

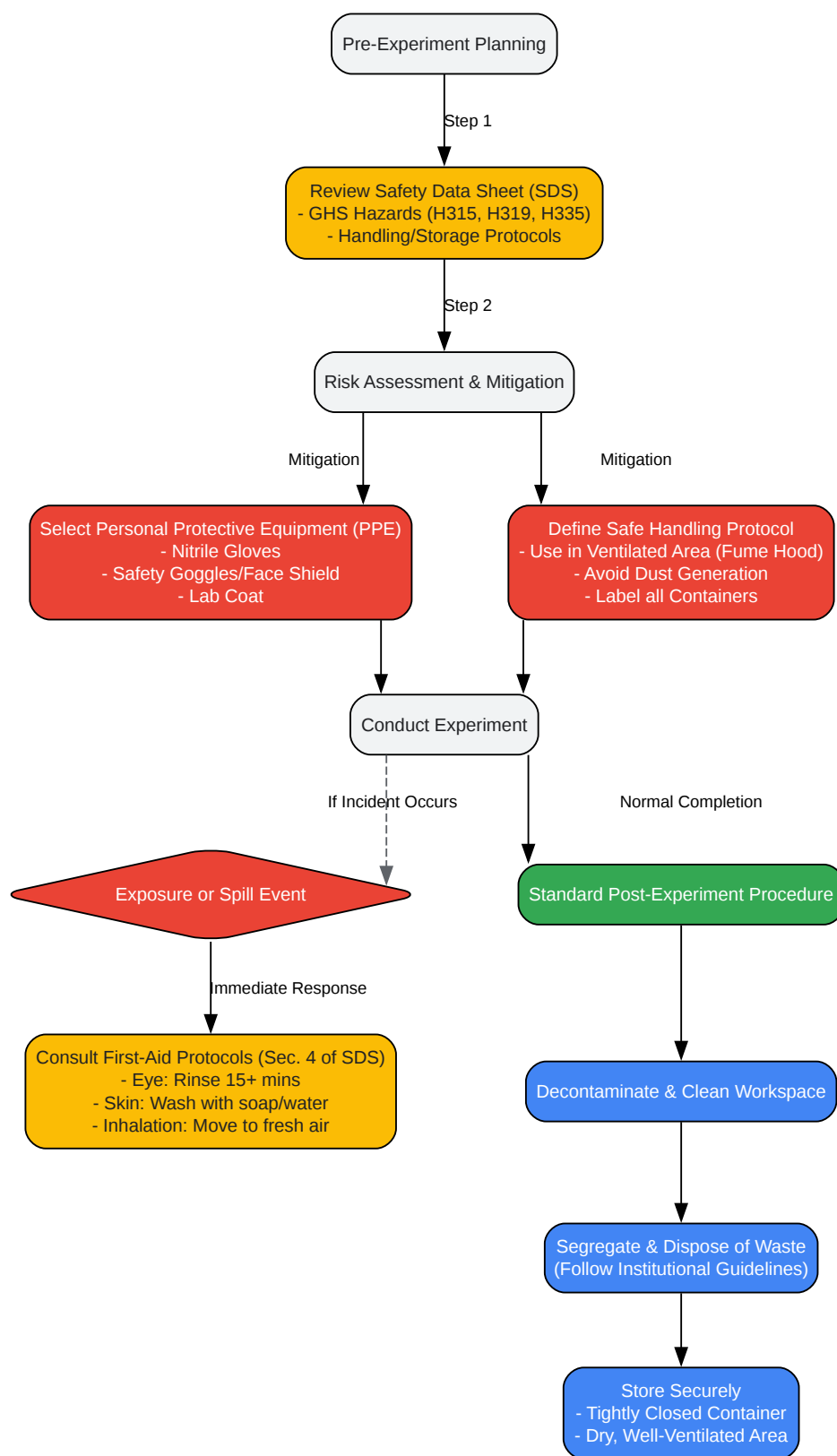
The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. **4-Chloro-3-methylbenzoic acid** is classified as a hazardous substance, primarily due to its irritant properties.[4]

GHS Classification	Hazard Class	Hazard Statement
Warning	Skin Corrosion/Irritation	H315: Causes skin irritation.[3] [4]
Warning	Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.[3][4]
Warning	Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.[3][4]

These classifications are derived from aggregated data submitted to the European Chemicals Agency (ECHA) and are consistent across multiple safety data sheets.^[3]^[4] The "Warning" signal word indicates a moderate level of hazard.^[4]

Experimental Workflow: Hazard Mitigation and Response

The following diagram outlines the logical workflow for a researcher from pre-experimental planning to post-handling procedures, ensuring safety at each step.



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Caption: Workflow for Safe Handling of **4-Chloro-3-methylbenzoic Acid**.

Exposure Controls and Personal Protection

Given its irritant nature, preventing direct contact is the primary goal. This is achieved through a combination of engineering controls and appropriate Personal Protective Equipment (PPE).

- Engineering Controls: Always handle **4-Chloro-3-methylbenzoic acid** in a well-ventilated area.^[4] A certified chemical fume hood is the standard for preventing inhalation of dust or aerosols, directly addressing the H335 respiratory irritation hazard.^[4] Eyewash stations and safety showers must be readily accessible.^[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles are mandatory. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles. This is in compliance with OSHA's 29 CFR 1910.133 or European Standard EN166.^[4]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat.^[4] Contaminated clothing should be removed immediately and washed before reuse.^[6] The causality is clear: since the substance is a known skin irritant (H315), a physical barrier is essential to prevent contact.^[3]
 - Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not typically required.^[5] However, if dust is generated outside of a ventilated enclosure, a NIOSH/MSHA or EN 149 approved respirator should be used.^[4]

First-Aid Measures: Emergency Protocol

In the event of accidental exposure, immediate and correct first aid is critical. The following protocols are based on standard safety data sheet recommendations.^[4]

Protocol for Accidental Exposure

- Inhalation:
 - Immediately move the affected person to fresh air.^[4]
 - If breathing is difficult or stops, provide artificial respiration.^[4]

- Seek medical attention if symptoms such as coughing or shortness of breath persist.[4]
- Skin Contact:
 - Take off all contaminated clothing immediately.[6]
 - Wash the affected skin area with plenty of soap and water for at least 15 minutes.[4]
 - If skin irritation occurs and persists, seek medical advice.[4]
- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids.[4]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[4]
 - Persistent eye irritation requires immediate medical attention.[4]
- Ingestion:
 - Rinse the mouth thoroughly with water. Do NOT induce vomiting.[6]
 - Never give anything by mouth to an unconscious person.[6]
 - Seek medical attention if symptoms occur.[4]

Handling, Storage, and Stability

Proper handling and storage are crucial for maintaining the chemical's integrity and ensuring laboratory safety.

- Handling: Avoid contact with skin, eyes, and clothing.[7] Prevent the formation of dust and aerosols during weighing and transfer.[4] Wash hands thoroughly after handling the compound.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] The recommended storage condition is generally room temperature, sealed from moisture.[2]

- **Stability:** The compound is stable under normal, recommended storage conditions.[4]
- **Incompatibilities:** Avoid contact with strong oxidizing agents.[8]

Toxicological and Ecological Information

- **Toxicology:** While classified as an irritant, comprehensive acute toxicity data (e.g., LD50 values) is not widely available in the provided search results.[4] The primary health risks are associated with its irritant effects on the skin, eyes, and respiratory system upon direct contact or inhalation.[3][4] There is no data available to suggest germ cell mutagenicity or carcinogenicity.[4] The absence of extensive toxicological data underscores the importance of adhering to stringent safety protocols to minimize exposure.
- **Ecotoxicity:** Information regarding the environmental impact is limited. It is prudent to prevent the material from entering drains or water systems to avoid unknown ecological consequences.
- **Disposal:** Dispose of contents and containers in accordance with local, regional, and national regulations. Waste should be sent to an approved waste disposal plant.[4] Do not mix with other waste streams.[9]

Conclusion

4-Chloro-3-methylbenzoic acid is a compound of significant utility in scientific research and development. Its hazard profile is well-defined, centering on its properties as a skin, eye, and respiratory irritant. For the intended audience of researchers and drug development professionals, adherence to the principles of risk assessment, use of appropriate engineering controls and PPE, and a clear understanding of emergency procedures are paramount. By integrating these safety protocols into all experimental workflows, the risks associated with this valuable chemical intermediate can be effectively managed, ensuring both personal safety and the integrity of scientific work.

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